

The Rise and Fall of Ammoniated Mercury in Medicine: A Technical Review

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ammoniated mercury	
Cat. No.:	B167895	Get Quote

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Abstract

Once a staple in dermatological formulations, **ammoniated mercury** (Hg(NH₂)Cl) has traversed a dramatic historical arc from a widely used topical antiseptic and treatment for various skin ailments to a compound largely relegated to the annals of medical history due to its significant toxicity. This in-depth technical guide explores the history of **ammoniated mercury** in medicine, its therapeutic applications, toxicological profile, and the analytical methods used for its characterization. Quantitative data on its toxicity is presented, and detailed experimental protocols for its identification and assay are provided. Visualizations of its historical timeline and a representative analytical workflow offer a comprehensive overview for researchers, scientists, and drug development professionals.

A Historical Trajectory of Mercurials in Medicine

Mercury and its compounds have been used in medicine for centuries, with their applications dating back to ancient civilizations.[1] The use of mercurials became particularly prominent from the 16th century onwards, advocated by figures like Paracelsus for a range of conditions. [1] Calomel (mercurous chloride) was widely used as a cathartic and for the treatment of syphilis from the 16th until the 20th century.[1]

Ammoniated mercury, also known as "white precipitate," emerged as a key topical treatment for various skin diseases. It was commonly prescribed for conditions such as impetigo,



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psoriasis, and minor skin infections.[1][2] The early 20th century saw the development of organic mercurial diuretics, which were used until the advent of safer alternatives in the 1950s. However, growing awareness of the severe and often irreversible toxicity of mercury compounds led to a significant decline in their use throughout the 20th century. Today, the use of **ammoniated mercury** in medicine is considered outdated, though it may still be found in some preparations in certain parts of the world.[3]

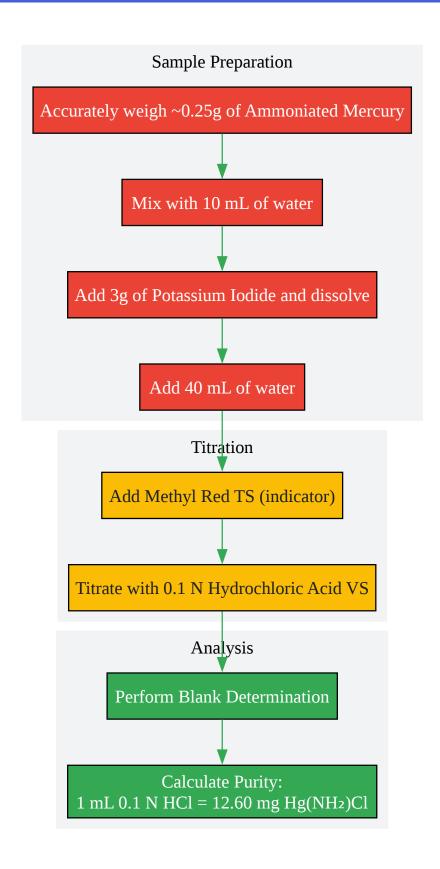












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- To cite this document: BenchChem. [The Rise and Fall of Ammoniated Mercury in Medicine:
 A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at:
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